

A Head-to-Head Comparison of ALOX15B Inhibitors for Researchers

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Compound of Interest

Compound Name: *h15-LOX-2 inhibitor 1*

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For researchers, scientists, and drug development professionals, the selective inhibition of arachidonate 15-lipoxygenase type B (ALOX15B) presents a promising therapeutic avenue for a variety of inflammatory diseases and cancers. This guide provides a comprehensive, data-driven comparison of key ALOX15B inhibitors, offering a clear overview of their potency, selectivity, and mechanisms of action.

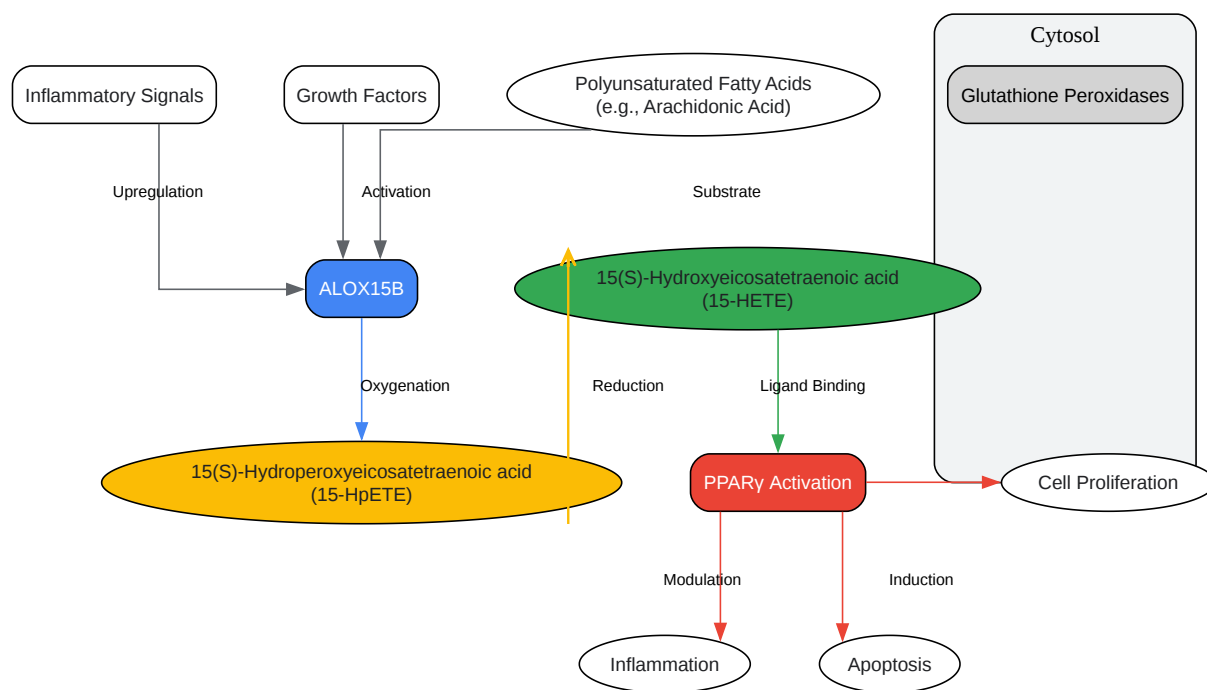
Quantitative Comparison of Inhibitor Potency and Selectivity

The following table summarizes the in vitro inhibitory activities of several compounds against ALOX15B and other related enzymes. This quantitative data allows for a direct comparison of inhibitor potency (IC₅₀) and selectivity.

Inhibitor	Target	IC50 (μM)	Selectivity	Notes
MLS000327069	human ALOX15B	0.34 ± 0.05[1]	>50-fold vs. hALOX5, hALOX12, hALOX15, COX-1, COX-2[1][2]	Non-reductive, mixed-type inhibitor.[1]
MLS000327186	human ALOX15B	0.53 ± 0.04[1]	>50-fold vs. hALOX5, hALOX12, hALOX15, COX-1, COX-2[1][2]	Non-reductive, mixed-type inhibitor.[1]
MLS000327206	human ALOX15B	0.87 ± 0.06[1]	>50-fold vs. hALOX5, hALOX12, hALOX15, COX-1, COX-2[1][2]	Non-reductive, mixed-type inhibitor.[1]
PD146176	rabbit reticulocyte 15-LOX	0.54 (K _i = 197 nM)[3]	No effect on 5-LOX, 12-LOX, COX-1, or COX-2.	Non-competitive inhibitor.
Nordihydroguaiaretic Acid (NDGA)	human 15-LOX-2	11.0[1]	Broad-spectrum LOX inhibitor.[2]	Redox-active inhibitor.[1]

ALOX15B Signaling Pathway

ALOX15B is a crucial enzyme in the lipoxygenase pathway, catalyzing the conversion of polyunsaturated fatty acids like arachidonic acid and linoleic acid into bioactive lipid mediators. [1][4] These products, such as 15-hydroxyeicosatetraenoic acid (15-HETE), are involved in regulating various cellular processes, including inflammation, cell proliferation, and apoptosis. The signaling cascade can influence downstream pathways such as the peroxisome proliferator-activated receptor (PPAR) pathway.



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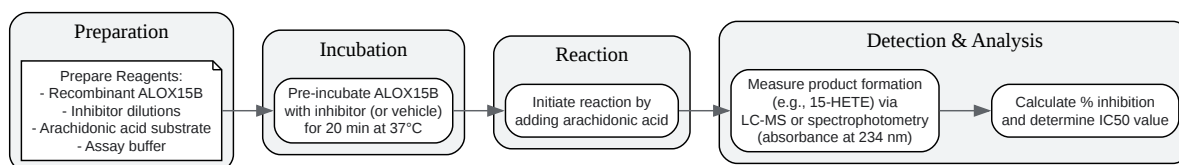
Caption: ALOX15B signaling cascade.

Experimental Protocols

Accurate and reproducible experimental design is paramount for the evaluation of ALOX15B inhibitors. Below are detailed methodologies for key in vitro and cell-based assays.

In Vitro Recombinant Enzyme Inhibition Assay

This assay determines the direct inhibitory effect of a compound on purified ALOX15B enzyme activity.



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